

The Versatile Synthon: Harnessing 4-(Hydroxymethyl)picolinic Acid in Advanced Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Hydroxymethyl)picolinic acid

Cat. No.: B1592660

[Get Quote](#)

Introduction: A Bifunctional Building Block with Untapped Potential

In the landscape of modern organic synthesis, the strategic design of molecular scaffolds that offer multiple points for diversification is of paramount importance. **4-**

(Hydroxymethyl)picolinic acid, a heterocyclic compound featuring a pyridine-2-carboxylic acid backbone appended with a 4-(hydroxymethyl) group, represents a highly versatile and increasingly valuable synthon for chemists in pharmaceutical and materials science research. Its intrinsic bifunctionality, combining a nucleophilic alcohol and a carboxylic acid capable of a wide array of transformations, all positioned on a privileged pyridine ring, renders it an ideal starting material for the construction of complex molecular architectures.

This application note provides a comprehensive guide to the practical use of **4-(hydroxymethyl)picolinic acid** in organic synthesis. We will delve into its reactivity, offering detailed, field-proven protocols for key transformations including esterification, halide substitution, oxidation, and etherification. Furthermore, we will explore its application as a cornerstone in the synthesis of sophisticated ligands for catalysis and as a foundational element in the development of bioactive molecules, underscoring its significance for researchers, scientists, and drug development professionals.

Physicochemical Properties and Handling

4-(Hydroxymethyl)picolinic acid is commercially available as a white to off-white crystalline powder.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₃	[1]
Molecular Weight	153.14 g/mol	[1]
Appearance	White crystalline powder	[1]
Purity	≥98% (Reagent Grade)	
Storage	Inert atmosphere, 2–8 °C	[1]

Safety and Handling: As with all laboratory chemicals, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **4-(hydroxymethyl)picolinic acid**. It is advisable to work in a well-ventilated fume hood. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

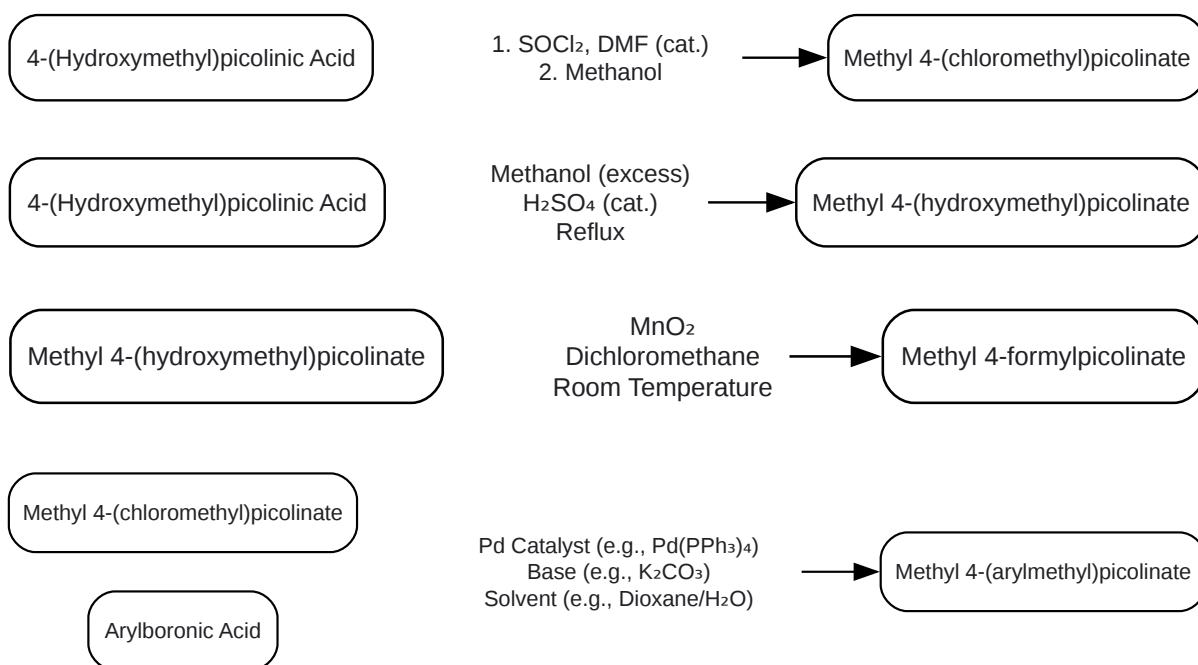
Core Synthetic Transformations and Protocols

The unique arrangement of the carboxylic acid and hydroxymethyl groups on the pyridine ring allows for a range of selective and versatile chemical modifications. The electron-withdrawing nature of the pyridine nitrogen influences the reactivity of both functional groups.

Protocol 1: Synthesis of Methyl 4-(chloromethyl)picolinate - A Key Intermediate

A common and highly useful transformation involves the simultaneous esterification of the carboxylic acid and chlorination of the hydroxymethyl group. This is efficiently achieved in a one-pot reaction using thionyl chloride (SOCl₂) and methanol. The thionyl chloride first converts the carboxylic acid to an acyl chloride and the alcohol to a chlorosulfite ester which then collapses to the alkyl chloride. The subsequent addition of methanol quenches the remaining thionyl chloride and converts the acyl chloride to the methyl ester.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. athabascau.ca [athabascau.ca]
- To cite this document: BenchChem. [The Versatile Synthon: Harnessing 4-(Hydroxymethyl)picolinic Acid in Advanced Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1592660#using-4-hydroxymethyl-picolinic-acid-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com